

D-Allose-13C: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *D-Allose-13C*

CAS No.: 25191-16-6

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An In-depth Technical Guide on the Core Properties and Applications of **D-Allose-13C**

D-Allose, a rare hexose and a C-3 epimer of D-glucose, has emerged as a molecule of significant interest in biomedical research due to its diverse biological activities.^[1] Its stable isotope-labeled form, **D-Allose-13C**, serves as a powerful tool for elucidating the metabolic fate and mechanisms of action of D-Allose, offering profound insights for researchers, scientists, and drug development professionals.^[2] This technical guide provides a comprehensive overview of **D-Allose-13C**, its properties, synthesis, and applications, with a focus on metabolic research and signaling pathways.

Core Properties of **D-Allose-13C**

D-Allose-13C is a non-radioactive, stable isotope-labeled version of D-allose where one or more carbon atoms are replaced with the carbon-13 (¹³C) isotope.^[3] This labeling allows for the tracing of D-allose through various metabolic pathways using techniques like mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.^[3]

Physicochemical Properties

The fundamental properties of **D-Allose-13C** are summarized in the table below. These properties are crucial for its application in experimental settings.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{H}_{12}\text{O}_6$ (uniformly labeled)	[4]
$\text{C}_6\text{H}_{12}\text{O}_6$ (partially labeled)	[5]	
Molecular Weight	186.06 g/mol (uniformly labeled)	[4]
181.15 g/mol	[5]	
Appearance	White Crystalline Solid	[4]
Melting Point	128-130 °C	[4]
Solubility	Soluble in water	[4][6]
Isotopic Enrichment	99 atom % ^{13}C	[4]

NMR Spectral Data

NMR spectroscopy is a powerful tool for the structural elucidation of **D-Allose-13C**.^[7] The following table presents the ^{13}C NMR chemical shift assignments for D-[1- ^{13}C]allose in D_2O .

Anomer	C1 (ppm)	C2 (ppm)	C3 (ppm)	C4 (ppm)	C5 (ppm)	C6 (ppm)
α-pyranose	94.3	68.6	73.2	67.6	68.3	62.3
β-pyranose	94.9	72.8	72.7	68.3	75.1	62.8
α-furanose	97.5					
β-furanose	102.3					

Data
sourced
from
Omicron
Biochemic
als, Inc.[3]
[8]

Experimental Protocols

Detailed methodologies are essential for the successful application of **D-Allose-13C** in research. The following sections provide protocols for its synthesis and use in metabolic flux analysis.

Synthesis of Uniformly Labeled D-Allose-13C ([U-¹³C₆]-D-Allose)

A chemo-enzymatic approach is an efficient method for synthesizing [U-¹³C₆]-D-Allose.[1][7]

Objective: To synthesize uniformly labeled D-Allose-¹³C from uniformly labeled [U-¹³C₆]-D-Glucose.

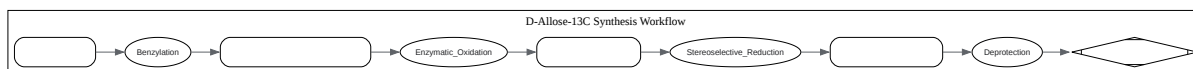
Materials:

- Uniformly labeled [U-¹³C₆]-D-Glucose
- Benzyl alcohol
- Engineered glycoside-3-oxidase

- LS-selectride (stereoselective reducing agent)
- Palladium on carbon (hydrogenation catalyst)
- Organic solvents and reagents for reaction and purification

Methodology:

- Benzylation: Protect the anomeric carbon of [U-¹³C₆]-D-Glucose with a benzyl group to form 1-O-benzyl-U-¹³C₆-D-glucopyranoside.[2]
- Enzymatic Oxidation: Employ an engineered glycoside 3-oxidase to selectively oxidize the C-3 position of the protected glucose derivative.[1][7] This step is highly specific and avoids the generation of byproducts.[7]
- Stereoselective Chemical Reduction: Utilize a stereoselective reducing agent, such as LS-selectride, to reduce the resulting C-3 ketone.[1][7] This inverts the configuration at the C-3 position, yielding the allose derivative with a reported yield of 86%.[7][9]
- Deprotection: Remove the benzyl protecting group via hydrogenation using a palladium on carbon catalyst to yield the final [U-¹³C₆]-D-Allose product.[1][2] This step has a reported yield of 94%.[7]
- Purification and Verification: Purify the final product using column chromatography.[1][2] Verify the identity and isotopic enrichment of the synthesized D-Allose-¹³C using NMR and mass spectrometry.[1]



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D-Allose-¹³C Synthesis Workflow

¹³C-Metabolic Flux Analysis (MFA) of D-Allose

This protocol outlines the steps for tracing the metabolic fate of D-Allose-¹³C in a cellular system.[\[1\]](#)

Objective: To trace the metabolic fate of **D-Allose-¹³C** and quantify its incorporation into central carbon metabolites in cancer cells.[\[2\]](#)

Materials:

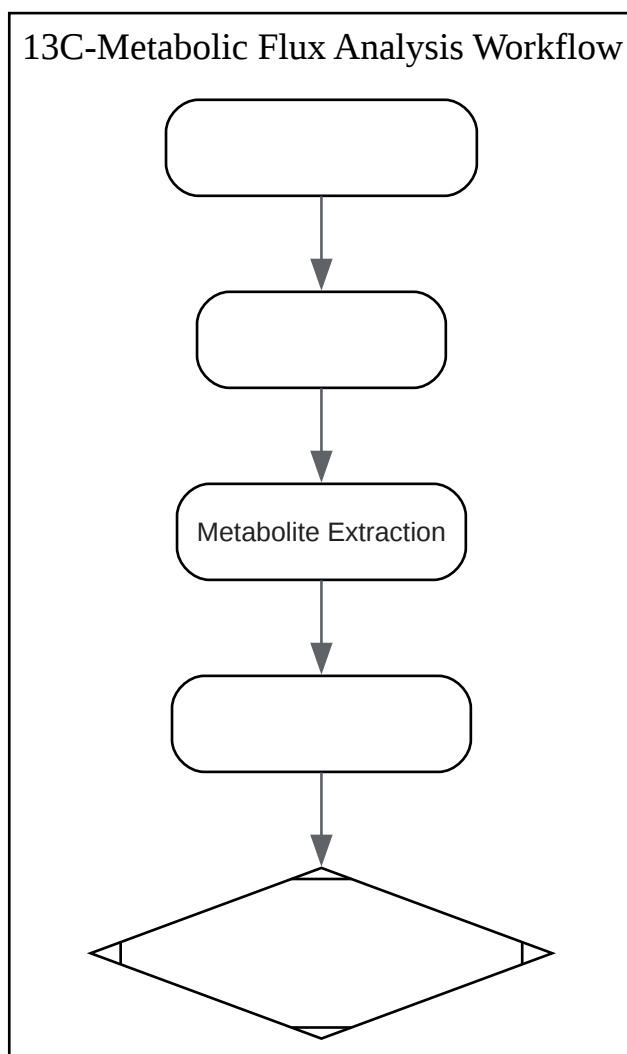
- Cancer cell line of interest (e.g., HeLa, A549)
- Complete cell culture medium (e.g., DMEM, RPMI-1640)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- D-Glucose-free medium
- [U-¹³C₆]-D-Allose
- Ice-cold Phosphate Buffered Saline (PBS)
- Ice-cold 80% Methanol
- Dry ice or liquid nitrogen

Methodology:

- Cell Culture and Labeling: Culture cancer cells in a complete medium until they reach approximately 80% confluency.[\[2\]](#) Aspirate the medium, wash the cells once with D-Glucose-free medium, and then replace it with a medium containing a known concentration of [U-¹³C₆]-D-Allose.[\[1\]](#)[\[2\]](#) Incubate for a defined period to allow for cellular uptake and metabolism.[\[1\]](#)
- Metabolite Extraction: Rapidly quench metabolic activity by washing the cells with ice-cold saline.[\[1\]](#) Add cold (-80°C) 80% methanol to extract the metabolites.[\[1\]](#)[\[10\]](#) For tissue

samples, they should be freeze-clamped in liquid nitrogen and homogenized in cold methanol.[10]

- Analytical Detection: Analyze the extracted metabolites using Liquid Chromatography-Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS).[1] For phosphorylated intermediates, hydrophilic interaction liquid chromatography (HILIC) coupled with tandem mass spectrometry is recommended.[1]
- Data Analysis: Identify and quantify the mass isotopologues of D-Allose and its downstream metabolites.[1] Correct for the natural abundance of ^{13}C and use computational software to model the metabolic network and estimate intracellular fluxes.[1]



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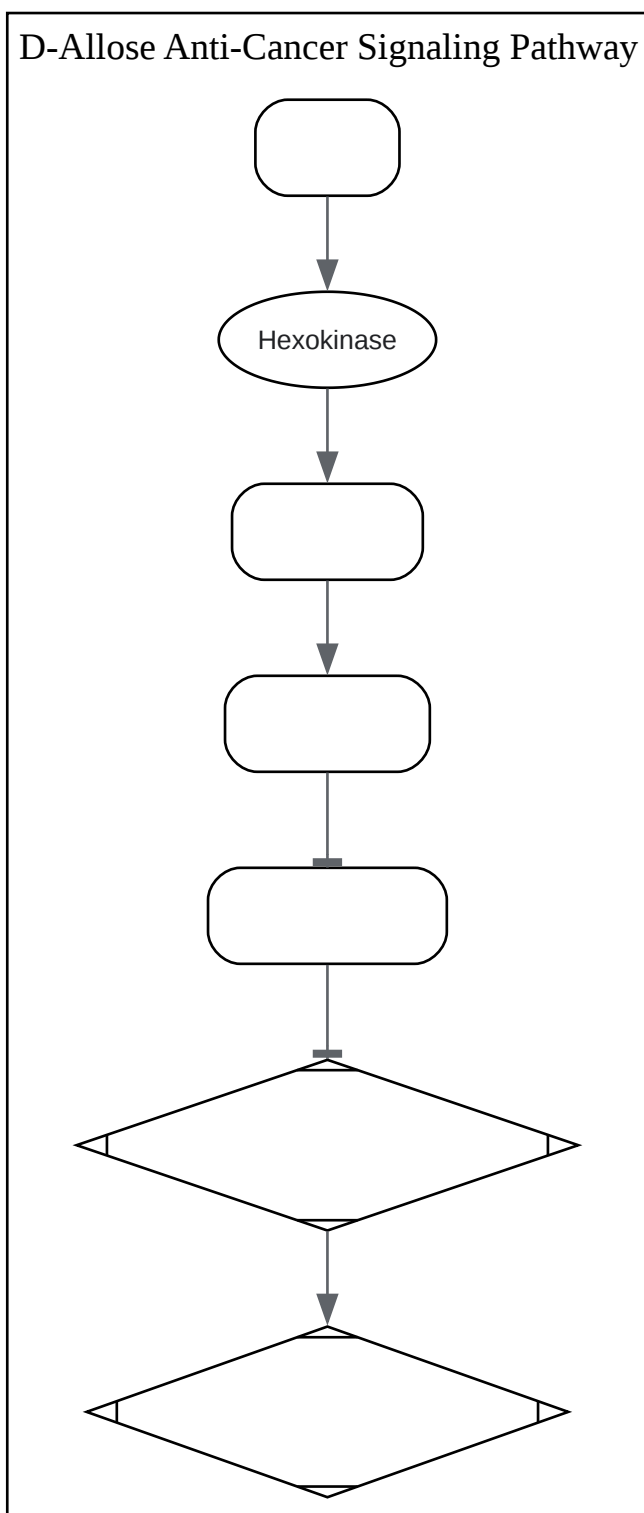
Workflow for ^{13}C -MFA of D-Allose

Signaling Pathways Modulated by D-Allose

D-Allose exerts its biological effects by modulating several key signaling pathways, particularly in cancer cells.^[2] **D-Allose- ^{13}C** is instrumental in studying these pathways by allowing researchers to trace its metabolic fate while observing signaling events.^[3]

Anti-Cancer Signaling Pathway

In various cancer cell lines, D-Allose has been shown to inhibit cell proliferation.^[1] A key mechanism involves the upregulation of Thioredoxin Interacting Protein (TXNIP), a known tumor suppressor.^{[1][2]} This leads to the downregulation of glucose transporter 1 (GLUT1), reducing glucose uptake and arresting the cell cycle.^{[1][11]}

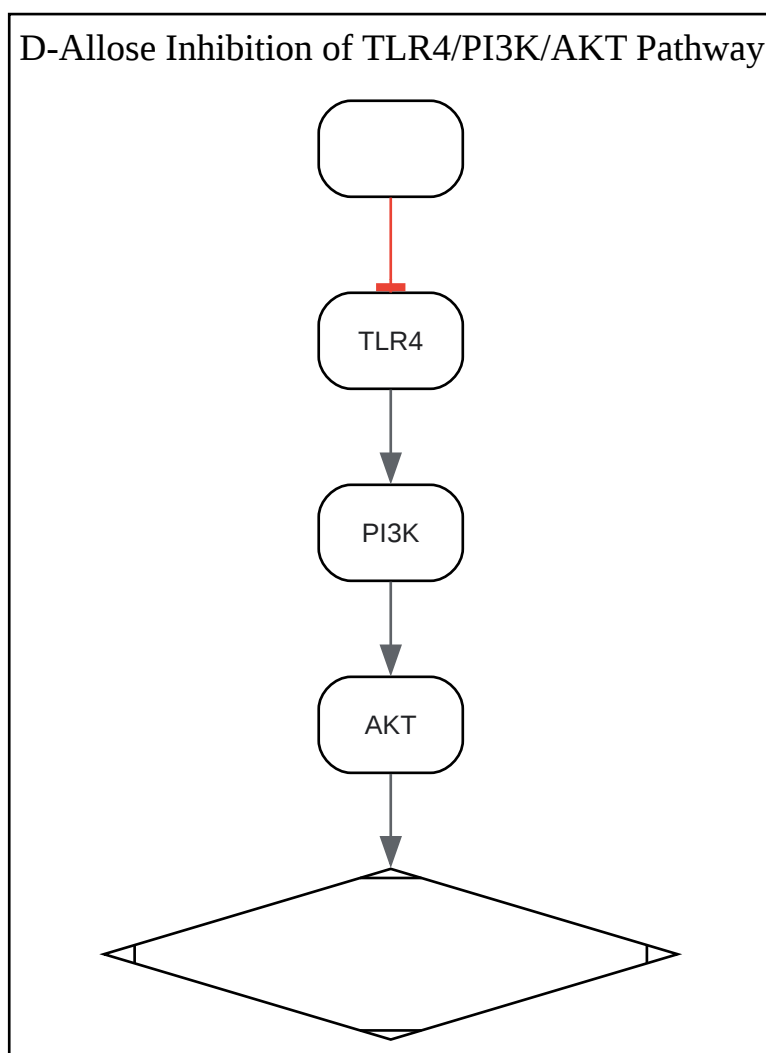


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D-Allose anti-cancer signaling pathway

Inhibition of TLR4/PI3K/AKT Signaling

D-Allose has also been shown to exhibit anti-inflammatory and neuroprotective effects by inhibiting the TLR4/PI3K/AKT signaling pathway.[12] This pathway is crucial in inflammation and neuronal apoptosis.



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Inhibition of TLR4/PI3K/AKT signaling by D-Allose

Conclusion

D-Allose-13C is an indispensable tool in modern biomedical research, providing a means to trace the metabolic journey of D-Allose within cellular systems.[1] Its application in metabolic

flux analysis and the study of signaling pathways is crucial for understanding its therapeutic potential in various diseases, including cancer and inflammatory conditions.[1][12] The detailed protocols and data presented in this guide offer a solid foundation for researchers and drug development professionals to design and execute experiments that will further unravel the complexities of D-Allose metabolism and its biological functions.

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